

A Comprehensive Technical Guide to the Safe Handling of 1-Iodonaphthalene

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Compound of Interest

Compound Name: 1-Iodonaphthalene

Cat. No.: B165133

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This guide provides an in-depth overview of the safety data, handling precautions, and emergency procedures for **1-Iodonaphthalene** (CAS No. 90-14-2). The information is compiled to ensure the safe use of this compound in a laboratory setting.

Chemical and Physical Properties

1-Iodonaphthalene is a light-sensitive, combustible liquid that is slightly soluble in water.^{[1][2][3][4]} It appears as a clear, very deep brown-yellow to red liquid.^{[1][5][6]} Proper storage and handling are crucial to maintain its stability and prevent hazardous situations.

Property	Value	Source(s)
CAS Number	90-14-2	[1][7]
Molecular Formula	C ₁₀ H ₇ I	[1][8]
Molecular Weight	254.07 g/mol	[1][8]
Appearance	Clear very deep brown-yellow liquid	[1][5]
Melting Point	4°C (39.2°F)	[1][4]
Boiling Point	163-165 °C at 15 mmHg	[1][2]
Density	1.74 g/mL at 25 °C	[1][2]
Flash Point	>110 °C (>230 °F)	[1][5][9]
Water Solubility	Slightly soluble (0.007 g/L)	[1][2][5]
Storage Temperature	Below +30°C	[1][5]
Vapor Pressure	0.000894 mmHg	[8][10]
Refractive Index	n ₂₀ /D 1.701	[1][2]

Hazard Identification and Classification

1-Iodonaphthalene is classified as a hazardous substance. It is crucial to understand its potential effects to ensure safe handling.[9] The primary hazards are irritation to the skin, eyes, and respiratory system.[5][7][9]

Hazard Classification	GHS Code	Description	Source(s)
Skin Irritation	H315	Causes skin irritation	[5][7][8]
Eye Irritation	H319	Causes serious eye irritation	[5][7][8]
Specific Target Organ Toxicity	H335	May cause respiratory irritation	[5][7][8]

Signal Word: Warning[5][7][9]

Pictogram:

- GHS07 (Exclamation Mark)

Toxicological Information: Detailed toxicological properties of **1-Iodonaphthalene** have not been thoroughly investigated.[7][9] No specific acute toxicity data, such as LD50 or LC50, is readily available in the provided search results.[7] Inhalation of high vapor concentrations may lead to symptoms like headache, dizziness, tiredness, nausea, and vomiting.[9]

Experimental Protocols and Handling Procedures

Adherence to strict protocols is mandatory to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **1-Iodonaphthalene**.

Body Part	Required PPE	Source(s)
Eyes/Face	Safety glasses with side-shields or goggles conforming to EN166.	[9][11]
Skin	Chemical-resistant gloves (e.g., nitrile) and a lab coat.	[9][11]
Respiratory	A NIOSH/MSHA-approved respirator is necessary if working outside a fume hood or if vapors/aerosols are generated.	[11]

Safe Handling and Storage

Handling:

- Always work in a well-ventilated area, preferably within a chemical fume hood.[5][9][11][12]
- Avoid contact with skin and eyes.[9][12]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[5][7][9]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[5][11]
- Wash hands and any exposed skin thoroughly after handling.[5][7][9]
- Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[5][9]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][9][12]
- Keep the container locked up.[5][7][9]
- Protect from light.[12]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[9][12]

Emergency Procedures

A clear understanding of emergency protocols is essential.

Exposure Route	First-Aid Protocol	Source(s)
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Get medical attention if you feel unwell.	[5] [7] [9] [12]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. Get medical advice if skin irritation occurs.	[5] [7] [9] [12]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.	[5] [7] [9] [12]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious and alert, have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[7] [9] [12]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[7\]](#)[\[9\]](#)[\[12\]](#)

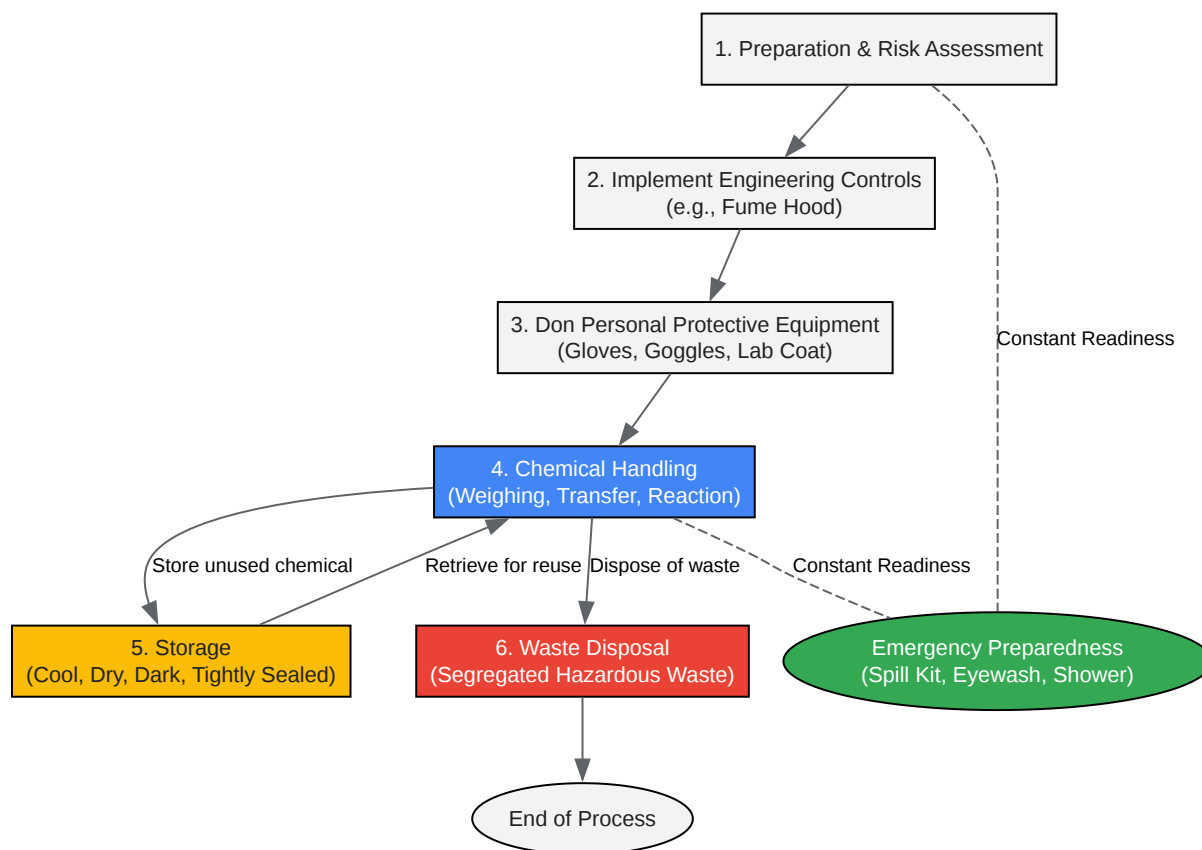
- **Specific Hazards:** The product is combustible. During a fire, hazardous combustion products such as carbon oxides (CO, CO₂) and hydrogen iodide may be generated.^{[7][9]} Containers may explode when heated.^[12]
- **Protective Equipment:** Firefighters should wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand mode (MSHA/NIOSH approved or equivalent) and full protective gear.^{[7][9][12]}
- **Personal Precautions:** Ensure adequate ventilation and wear appropriate personal protective equipment.^{[7][9]} Evacuate personnel to a safe area.
- **Environmental Precautions:** Prevent the chemical from entering drains, sewers, or waterways.^{[7][12]}
- **Containment and Cleanup:** Absorb the spill with an inert material such as dry sand, earth, or silica gel.^{[9][12]} Collect the material into a suitable, closed container for disposal as hazardous waste.^{[7][9][12]}

Disposal Considerations

Dispose of **1-Iodonaphthalene** and its container in accordance with local, state, and federal regulations.^{[5][9]} It must be treated as hazardous waste and sent to an approved waste disposal plant.^{[9][11]}

Visualization of Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **1-Iodonaphthalene**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **1-Iodonaphthalene**.

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